

contribution of quarks and gluons to proton mass

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An In-depth Technical Guide to the Contribution of Quarks and Gluons to **Proton** Mass

Authored for: Researchers, Scientists, and Drug Development Professionals December 14, 2025

Abstract

The mass of the **proton**, a fundamental building block of all visible matter, presents a profound puzzle in modern physics. While composed of three valence quarks, the sum of their individual masses accounts for only about 1% of the **proton**'s total measured mass.[1][2] This guide delves into the theoretical and experimental framework of Quantum Chromodynamics (QCD), the theory of the strong nuclear force, to elucidate the origins of the remaining 99%. We will explore the decomposition of the **proton**'s mass, detailing the contributions from quark and gluon energies and the quantum effects of the strong interaction. This document provides a quantitative breakdown based on recent calculations, outlines the primary computational and experimental methodologies used in the field, and visualizes the complex relationships and workflows involved.

Theoretical Framework: Mass Generation in Quantum Chromodynamics

The Standard Model of particle physics explains the origin of mass for fundamental particles, such as quarks and electrons, through their interaction with the Higgs field.[3][4] However, this

mechanism only accounts for the "current mass" of the quarks within the **proton**, which is a very small fraction of the total.^{[5][6]} The vast majority of the **proton's** mass—and therefore the mass of most visible matter in the universe—is an emergent property of the strong interaction, as described by Quantum Chromodynamics (QCD).^{[7][8]}

This emergent mass arises from the complex and energetic dynamics of the **proton's** constituents:

- **Quark Kinetic Energy:** The quarks within the **proton** are confined to a tiny volume (approximately 0.84 femtometers) and move at nearly the speed of light, contributing significant relativistic energy.^{[2][7]}
- **Gluon Energy:** Gluons, the massless mediators of the strong force, carry substantial energy as they bind the quarks together.^{[7][9]} Their self-interactions, a unique feature of QCD, create a complex and energetic field within the **proton**.
- **Chiral Symmetry Breaking:** In the absence of quark masses, the QCD Lagrangian possesses a property called chiral symmetry. This symmetry is spontaneously broken in the QCD vacuum, a phenomenon that dynamically generates the majority of the constituent quark mass and, consequently, a large portion of the **proton's** mass.^{[5][10]}

The QCD Energy-Momentum Tensor and Mass Sum Rules

Formally, the decomposition of the **proton's** mass is derived from the matrix elements of the QCD Energy-Momentum Tensor (EMT), $T_{\mu\nu}$.^{[11][12]} The total mass (M) of the **proton** in its rest frame is given by the expectation value of the Hamiltonian (the T_{00} component of the EMT).^[12] Several different but related "sum rules" have been proposed to decompose this total energy into physically meaningful components.^{[11][13][14]}

One of the most widely cited is Ji's four-term decomposition, which separates the **proton** mass (M) into contributions from:

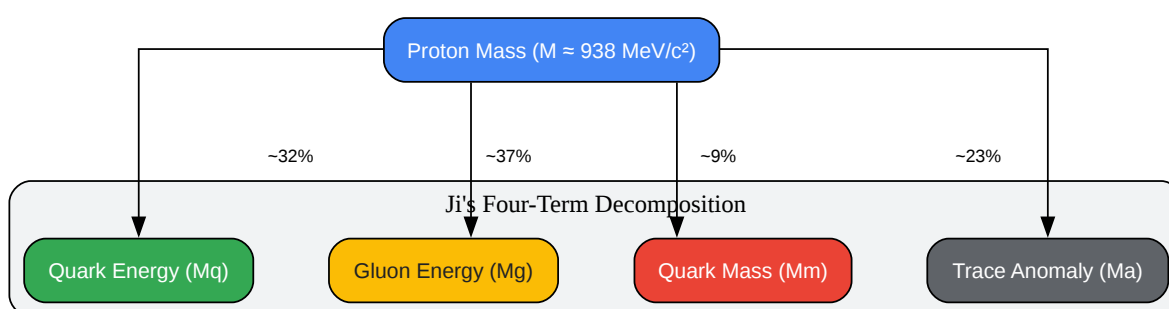
- **Quark Mass (M_m):** The contribution from the Higgs-derived masses of the quarks.
- **Quark Energy (M_q):** The kinetic and potential energy of the quarks.

- Gluon Energy (Mg): The kinetic and potential energy of the gluons.
- Trace Anomaly (Ma): A quantum effect in QCD related to the breaking of scale invariance, which contributes to both quark and gluon terms.

Quantitative Decomposition of the Proton Mass

Calculating the precise contribution of each component from first principles is a significant challenge that requires immense computational power.[8] The most reliable method is Lattice QCD, a numerical approach to solving the QCD equations.[7][15] Recent calculations at Next-to-Next-to-Leading Order (NNLO) in perturbative QCD provide the most precise breakdown to date.[16][17]

The logical flow of this decomposition, from the total mass down to its fundamental contributions, is visualized below.



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Caption: Logical decomposition of the **proton**'s mass into its constituent parts.

The following table summarizes the quantitative contributions to the **proton** mass based on recent Next-to-Next-to-Leading Order (NNLO) QCD analyses.[16][17]

Component	Description	Contribution (%)	Contribution (MeV/c ²)
Quark Mass (Mm)	Energy from the intrinsic (Higgs-derived) masses of valence and sea quarks.	~9%	~84
Quark Energy (Mq)	The kinetic and potential energy of the quarks confined within the proton.	~32%	~300
Gluon Energy (Mg)	The kinetic and potential energy of the gluons that mediate the strong force.	~37%	~347
Trace Anomaly (Ma)	A quantum mechanical effect contributing to the mass from scale invariance breaking.	~23%	~216
Total	Total Proton Mass	100%	~947

Note: The values are approximate and subject to ongoing refinement from theoretical calculations and experimental measurements. The sum slightly exceeds the measured 938 MeV/c² due to uncertainties in the theoretical calculations.

Experimental and Computational Protocols

Determining the contributions to the **proton** mass requires a synergistic approach, combining sophisticated theoretical calculations with precision experiments designed to probe the **proton's** internal structure.

Computational Protocol: Lattice QCD

Lattice Quantum Chromodynamics (Lattice QCD) is a non-perturbative, ab-initio approach to solving QCD. It is the primary tool for calculating hadron properties, such as mass, from the fundamental theory of quarks and gluons.^{[7][8]}

Methodology:

- **Discretization of Spacetime:** Continuous spacetime is replaced by a four-dimensional grid or "lattice" of discrete points.^[8] This transforms the infinite-dimensional path integrals of quantum field theory into finite, albeit very large, integrals that are computationally tractable.^[18]
- **Field Definition:** Quark fields are defined at the lattice sites, while gluon fields are represented as "links" connecting adjacent sites.
- **Path Integral Formulation:** The expectation value of a physical observable, like the **proton** mass, is calculated using the path integral formalism. This involves integrating over all possible configurations of the quark and gluon fields on the lattice.
- **Monte Carlo Simulation:** Due to the vast number of possible field configurations, the path integral is evaluated numerically using stochastic Monte Carlo methods. These algorithms generate a representative sample of the most probable field configurations. This process is computationally intensive, requiring state-of-the-art supercomputers.^[7]
- **Correlation Function Calculation:** From the generated field configurations, two-point correlation functions are computed. For the **proton**, this involves creating a quark operator at a source point and an annihilation operator at a sink point and measuring the correlation between them as a function of time.
- **Mass Extraction:** The mass of the **proton** is extracted from the exponential decay of the calculated correlation function in Euclidean time.
- **Systematic Error Control:** To obtain a physically meaningful result, calculations must be performed with multiple lattice spacings, lattice volumes, and quark masses. The final result is then achieved by extrapolating to the continuum limit (zero lattice spacing), infinite volume, and the physical masses of the up, down, and strange quarks.^[18]

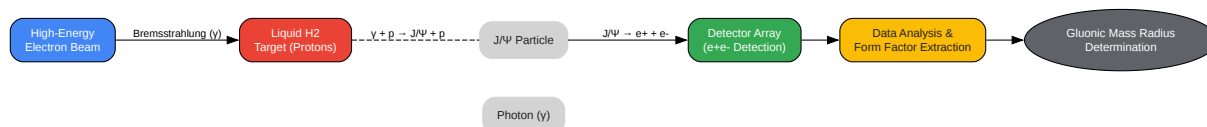
Experimental Protocol: J/ψ Photoproduction at Jefferson Lab

While Lattice QCD provides a theoretical calculation, experiments are needed to test these predictions and directly probe the gluon's role. Since gluons do not carry electric charge, they cannot be probed directly with electron scattering.^[19] A recent key experiment at the Thomas Jefferson National Accelerator Facility (JLab) measured the gluonic contribution to the **proton's** mass distribution by studying the photoproduction of J/ψ particles.^{[9][20]}

Methodology:

- **Electron Beam Acceleration:** The Continuous Electron Beam Accelerator Facility (CEBAF) at JLab produces a high-energy, high-intensity beam of electrons.
- **Photon Generation (Bremsstrahlung):** The electron beam is directed onto a radiator, where the electrons interact with a material to produce high-energy photons via the Bremsstrahlung process.
- **Target Interaction:** The resulting photon beam is aimed at a liquid hydrogen target, which serves as a source of **protons**.
- **J/ψ Production:** A photon from the beam interacts with a gluon inside a target **proton**. If the photon has sufficient energy (near the threshold of ~ 8.2 GeV), this interaction can produce a J/ψ particle (a meson composed of a charm-anticharm quark pair). The cross-section for this process is highly sensitive to the gluon distribution within the **proton**.^[21]
- **Particle Detection:** The J/ψ particle is highly unstable and decays almost instantaneously into an electron-positron pair. A complex set of detectors in the experimental hall tracks the trajectories and measures the energies of these decay products.
- **Data Analysis and Interpretation:** By precisely measuring the properties of the electron-positron pairs, physicists reconstruct the J/ψ particle. The production rate (cross-section) is measured as a function of the photon energy. This data is then compared with theoretical models to extract the gluonic gravitational form factors, which describe how the **proton's** mass and pressure are distributed among its gluonic constituents.^{[9][19]} This analysis ultimately allows for the determination of the "gluonic mass radius" of the **proton**.^[20]

The workflow for this type of experiment is outlined in the diagram below.



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References

- 1. youtube.com [youtube.com]
- 2. medium.com [medium.com]
- 3. quora.com [quora.com]
- 4. Higgs boson - Wikipedia [en.wikipedia.org]
- 5. Chiral symmetry breaking - Wikipedia [en.wikipedia.org]
- 6. Reddit - The heart of the internet [reddit.com]
- 7. Q&A: UK Physicists Determine What Accounts for a Proton's Mass | University of Kentucky College of Arts & Sciences [pa.as.uky.edu]
- 8. physicsworld.com [physicsworld.com]
- 9. anl.gov [anl.gov]
- 10. particle physics - The contribution to mass from the dynamical breaking of chiral symmetry - Physics Stack Exchange [physics.stackexchange.com]

- 11. DSpace [scholarshare.temple.edu]
- 12. indico.cern.ch [indico.cern.ch]
- 13. SciPost Submission: Understanding the proton mass in QCD [scipost.org]
- 14. researchgate.net [researchgate.net]
- 15. [0906.0126] Current Status toward the Proton Mass Calculation in Lattice QCD [arxiv.org]
- 16. Proton mass decompositions in the NNLO QCD [arxiv.org]
- 17. researchgate.net [researchgate.net]
- 18. durr.itp.unibe.ch [durr.itp.unibe.ch]
- 19. Experiments reveal Gluon mass in the proton [techexplorist.com]
- 20. Scientists Locate the Missing Mass Inside the Proton | Department of Energy [energy.gov]
- 21. azoquantum.com [azoquantum.com]
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